

# Osoresnontrine Preclinical Profile

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## Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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**Osoresnontrine** (developmental code BI-409306) is a potent and selective phosphodiesterase 9A (PDE9A) inhibitor investigated as a potential treatment for cognitive impairments in central nervous system disorders like Alzheimer's disease and schizophrenia [1] [2].

## Molecular and Physicochemical Properties [1]

Property	Detail
International Nonproprietary Name (INN)	Osoresnontrine
Developmental Codes	BI-409306, SUB 166499
CAS Number	1189767-28-9
Molecular Formula	C <sub>16</sub> H <sub>17</sub> N <sub>5</sub> O <sub>2</sub>
Molecular Weight	311.34 g/mol
IUPAC Name	1-(oxan-4-yl)-6-(pyridin-2-ylmethyl)-5H-pyrazolo[3,4-d]pyrimidin-4-one
Appearance	White to off-white solid powder
Solubility in DMSO	22-25 mg/mL (70.66-80.30 mM)

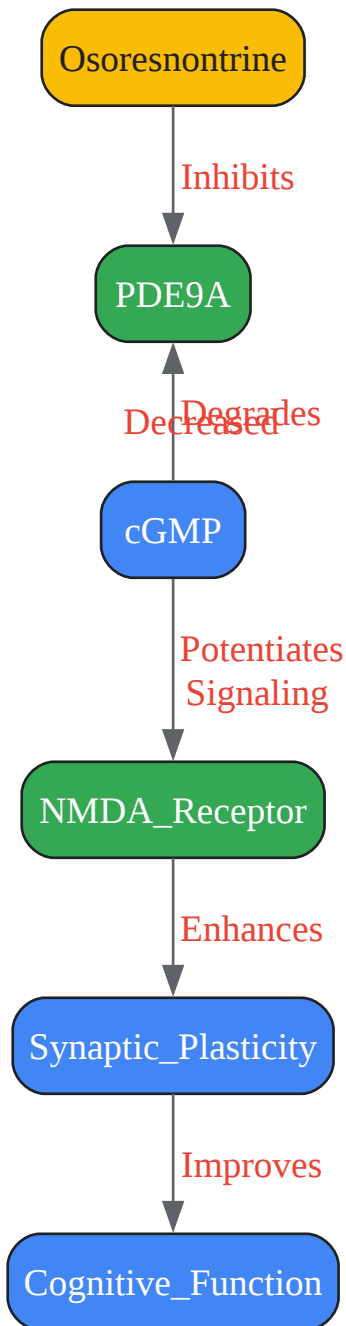
### In Vitro Pharmacology and Selectivity [1] [3] [4]

The table below summarizes the inhibitory profile of **Osoresnontrine** against various PDE enzymes, demonstrating its high potency and selectivity for PDE9A.

Phosphodiesterase (PDE) Enzyme	IC <sub>50</sub> (Half-Maximal Inhibitory Concentration)
PDE9A	52 nM - 65 nM
PDE1C	1.0 μM
PDE1A	1.4 μM
PDE2A, PDE3A, PDE4B, PDE5A, PDE6AB, PDE7A, PDE10A	>10 μM (no significant inhibition)

## Mechanism of Action and Preclinical Efficacy

**Osoresnontrine**'s therapeutic rationale is based on a well-defined neurobiological hypothesis. The diagram below illustrates the proposed signaling pathway through which it exerts its effects.



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Figure 1: Proposed signaling pathway for **Osoresnontrine**'s cognitive-enhancing effects.

- **Target Engagement and Neurochemical Effects:** Preclinical studies confirmed that **Osoresnontrine** successfully crosses the blood-brain barrier [1]. In rodents, it produced a dose-dependent increase in cerebrospinal fluid (CSF) levels of cGMP, providing direct evidence of target engagement in the central nervous system [1] [5].

- **Effects on Synaptic Plasticity and Memory:** In rat hippocampal slices, **Osoresnontrine** enhanced long-term potentiation (LTP), a cellular correlate of memory [1] [3]. In vivo, studies in rodents demonstrated that treatment improved performance on cognitive tasks assessing working and episodic memory [1] [2].

## General Preclinical Methodologies

While the search results confirm the outcomes of key experiments, they lack the granular, step-by-step protocols. The general methodologies employed in the preclinical development are inferred below.

- **In Vitro Enzymatic Assays:** Used to determine the compound's potency ( $IC_{50}$ ) and selectivity against a panel of recombinant human PDE enzymes [1].
- **In Vivo Target Engagement:** Rodent models were used to demonstrate brain penetration and pharmacodynamic action by measuring increased cGMP levels in the cerebrospinal fluid after drug administration [1].
- **Ex Vivo Electrophysiology:** Hippocampal brain slices from rodents were used to measure the compound's effect on synaptic strength, specifically the enhancement of Long-Term Potentiation (LTP) [1] [3].
- **In Vivo Behavioral Studies:** The cognitive-enhancing effects were evaluated in rodent models using standardized behavioral tests such as social recognition tasks, object recognition tasks, and the Morris water maze [1] [5].

## Development Status and Conclusion

Despite the strong preclinical rationale and confirmed target engagement, the clinical development of **Osoresnontrine** was discontinued. Phase II clinical trials in Alzheimer's disease and schizophrenia failed to demonstrate statistically significant cognitive improvement compared to placebo [1]. This outcome highlights a key challenge in drug development: a compound can have robust preclinical data but still lack therapeutic efficacy in patients.

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## References

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